

A Comparative Efficacy Analysis of Rotoxamine and Racemic Carbinoxamine

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Compound of Interest

Compound Name: Rotoxamine

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A detailed examination of the stereoselective antihistaminic activity of carbinoxamine enantiomers for researchers, scientists, and drug development professionals.

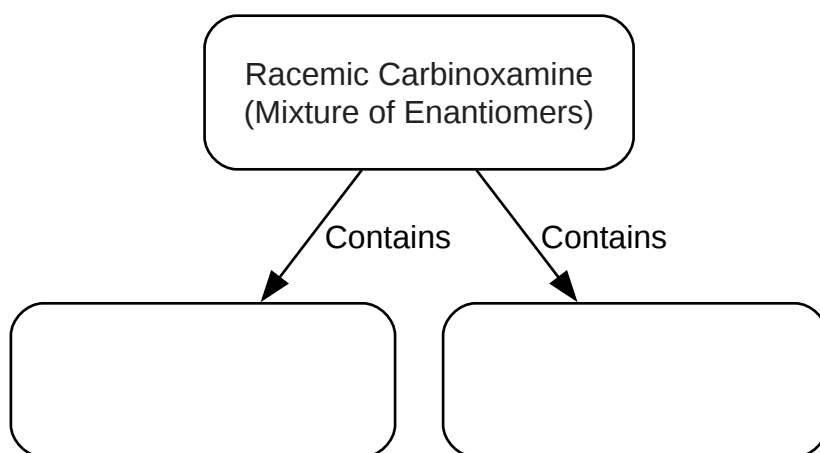
Introduction

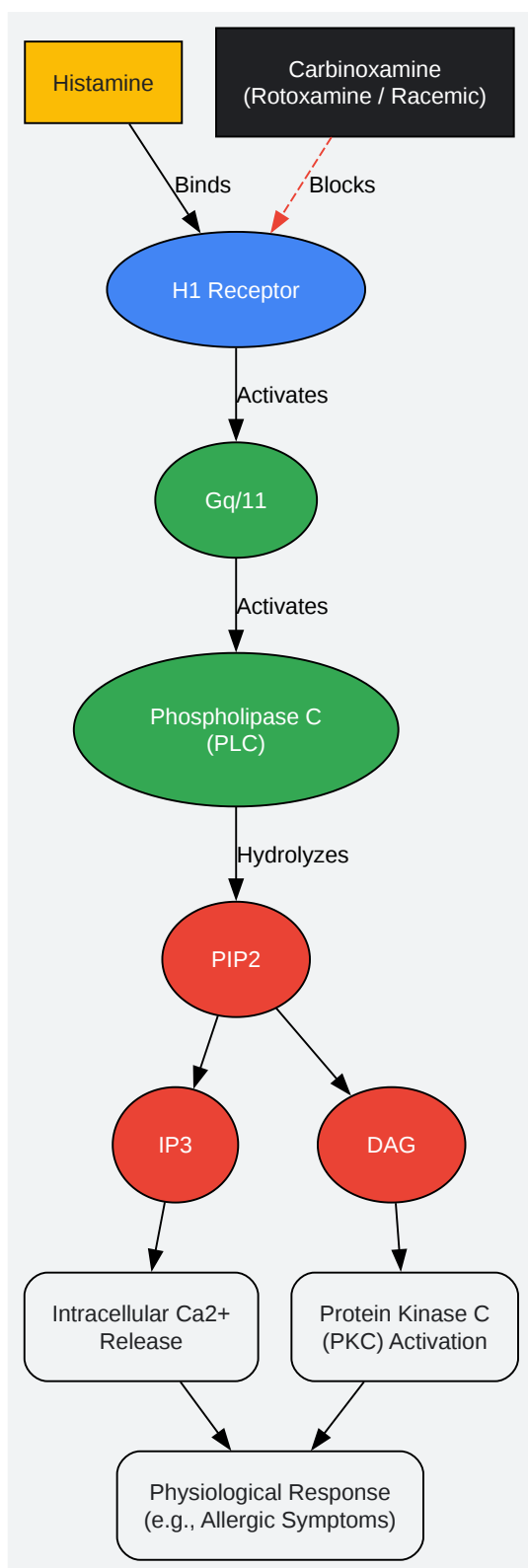
Carbinoxamine is a first-generation ethanolamine H1-antihistamine that has been in clinical use for the symptomatic relief of various allergic conditions, including allergic rhinitis, allergic conjunctivitis, and urticaria. It functions as a competitive antagonist of histamine at H1 receptors and also possesses anticholinergic properties.[1] Carbinoxamine is a chiral molecule, existing as two enantiomers: (S)-carbinoxamine, also known as **rotoxamine**, and (R)-carbinoxamine. The commercially available form is typically a racemic mixture of these two stereoisomers. This guide provides a comparative analysis of the available data on the efficacy of **rotoxamine** versus racemic carbinoxamine, addressing the stereochemical considerations in its antihistaminic activity.

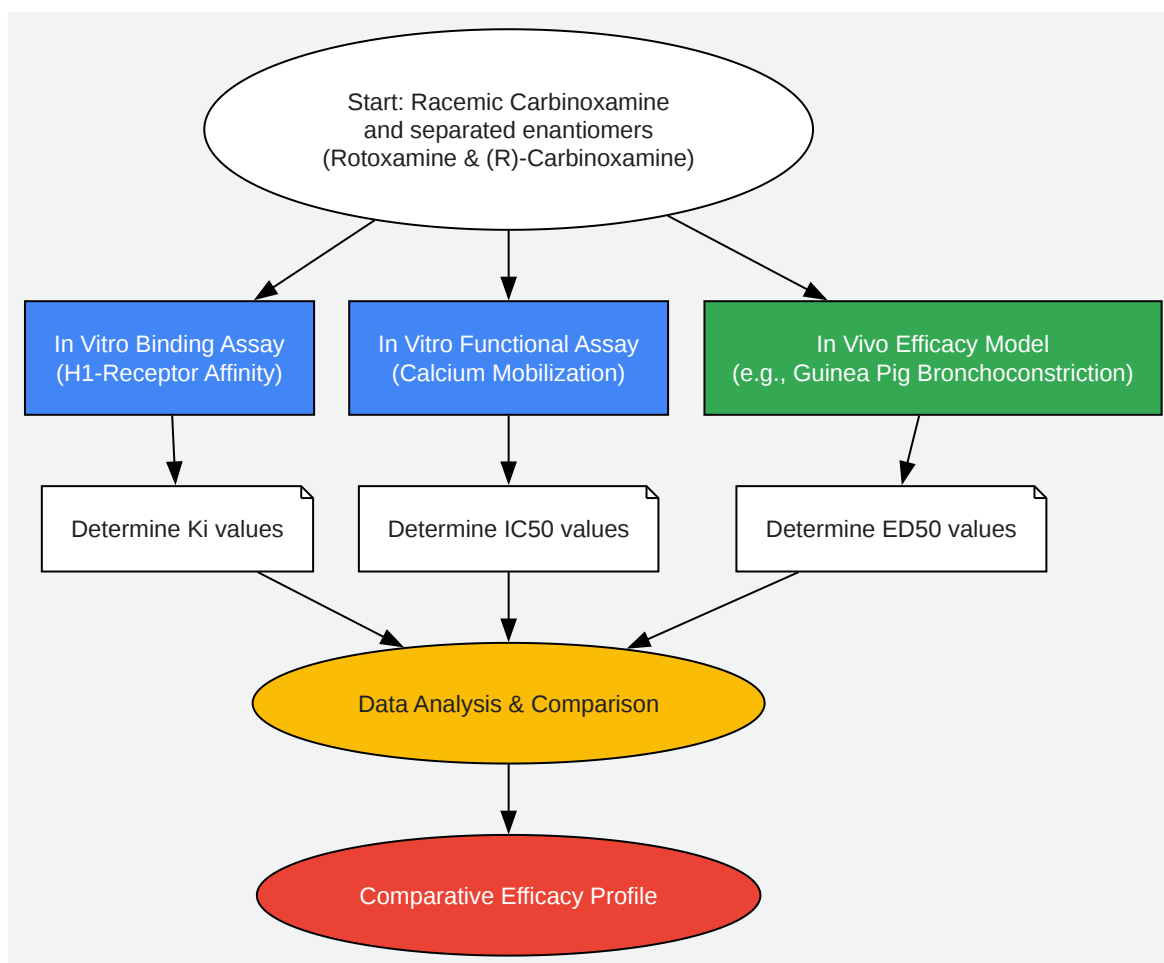
While direct, publicly available, head-to-head clinical trials or in-vitro studies comparing the efficacy of **rotoxamine** to racemic carbinoxamine are limited, principles of stereochemistry in pharmacology and data on similar chiral antihistamines can provide valuable insights. It is a common principle in pharmacology that enantiomers of a chiral drug can exhibit different pharmacological activities and potencies.[2]

Molecular Structure and Stereochemistry

The logical relationship between racemic carbinoxamine and its constituent enantiomers, including **rotoxamine**, is depicted in the diagram below. Racemic carbinoxamine is an equal mixture of the (S)- and (R)-enantiomers.







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References

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- 2. researchgate.net [researchgate.net]
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